

Comprehensive Analytical Characterization of N-(4-acetamidophenyl)-3-oxobutanamide

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Compound of Interest

Compound Name: Butanamide, N-[4-(acetylamino)phenyl]-3-oxo-
CAS No.: 4433-78-7
Cat. No.: B1293926

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Abstract

This document provides a detailed technical guide outlining a suite of analytical methodologies for the comprehensive characterization of N-(4-acetamidophenyl)-3-oxobutanamide (CAS No. 4433-78-7).^{[1][2]} As a key intermediate in the synthesis of azo pigments like C.I. Pigment Yellow 116 and a compound of interest in pharmaceutical research, rigorous analytical control is imperative to ensure its identity, purity, and quality.^{[1][2]} This guide is designed for researchers, analytical scientists, and drug development professionals, offering both the theoretical basis for method selection and detailed, field-tested protocols for immediate application. The methodologies covered include High-Performance Liquid Chromatography (HPLC) for purity assessment, Mass Spectrometry (MS) for molecular weight verification and structural fragmentation analysis, Nuclear Magnetic Resonance (NMR) spectroscopy for definitive structural elucidation, and Fourier-Transform Infrared (FTIR) spectroscopy for functional group identification.

Introduction and Compound Profile

N-(4-acetamidophenyl)-3-oxobutanamide is an organic compound featuring both an acetanilide group and a β -ketoamide moiety.^[1] This bifunctional nature makes it a valuable precursor in various chemical syntheses. The presence of multiple functional groups necessitates a multi-technique approach for unambiguous characterization, ensuring that potential isomers, impurities, and degradation products are effectively identified and quantified.

Compound Identity:

- Systematic Name: N-[4-(acetylamino)phenyl]-3-oxobutanamide^[1]
- CAS Number: 4433-78-7^[2]
- Synonyms: 4'-Acetamidoacetoacetanilide, p-Acetamidoacetoacetanilide^[1]
- Molecular Formula: C₁₂H₁₄N₂O₃^[2]
- Molecular Weight: 234.25 g/mol ^[2]

Table 1: Physicochemical Properties of N-(4-acetamidophenyl)-3-oxobutanamide

Property	Value	Source
Molecular Weight	234.25 g/mol	World Of Dyes ^[2]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₃	World Of Dyes ^[2]
Appearance	Expected to be a solid powder or crystalline material.	Inferred from similar compounds ^{[3][4]}
Polarity	Moderate to high due to amide and ketone groups.	CymitQuimica ^[1]

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

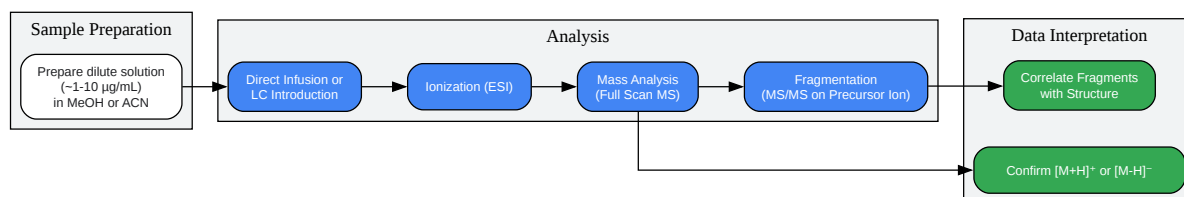
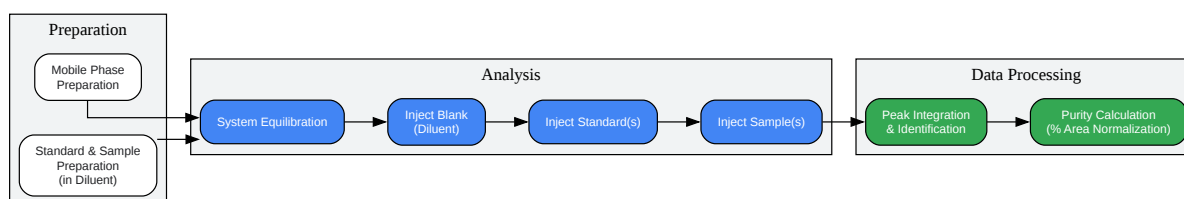
2.1. Rationale for HPLC

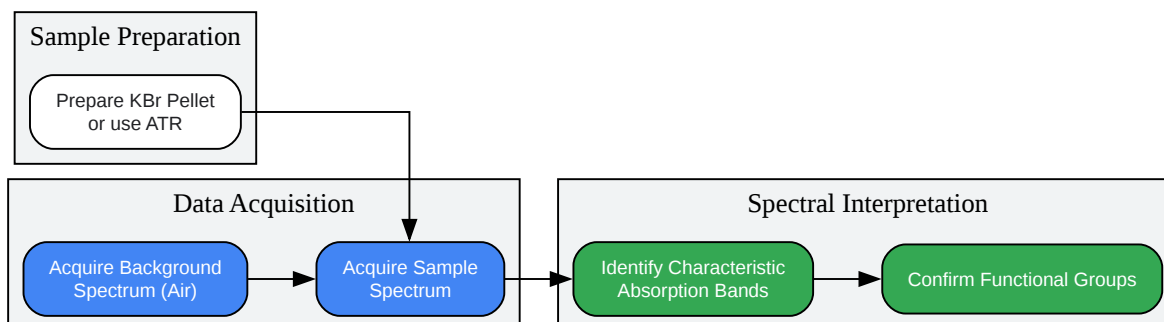
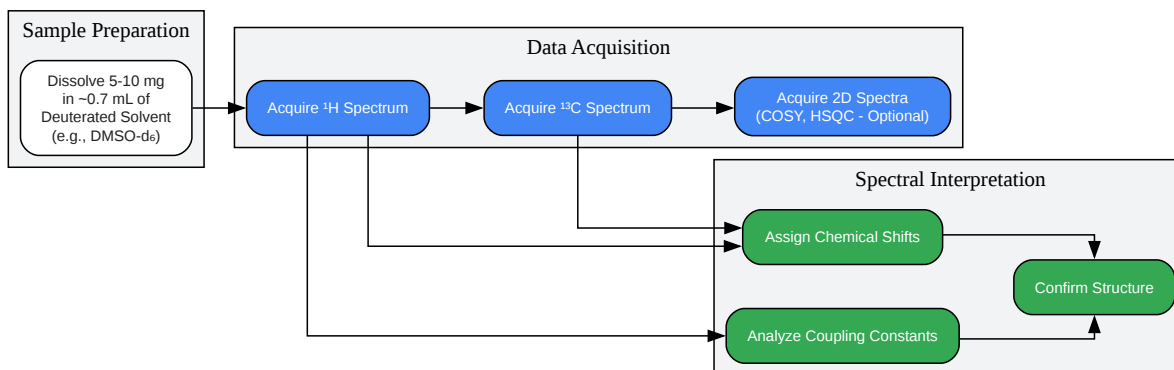
Reversed-phase HPLC (RP-HPLC) is the gold standard for assessing the purity of pharmaceutical intermediates and active ingredients. Its high resolving power allows for the separation of the main compound from closely related structural analogues, starting materials, and degradation products. For N-(4-acetamidophenyl)-3-oxobutanamide, this method provides a robust and reliable means to determine percentage purity and quantify known or unknown impurities. The choice of a C18 stationary phase is based on its excellent retention and separation capabilities for moderately polar aromatic compounds.

2.2. Experimental Protocol: RP-HPLC

This protocol is designed to provide excellent resolution and peak shape for N-(4-acetamidophenyl)-3-oxobutanamide.

Workflow for HPLC Analysis





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Sources

- 1. CAS 4433-78-7: N-[4-(Acetylamino)phenyl]-3-oxobutanamide [cymitquimica.com]

- [2. N-\(4-acetamidophenyl\)-3-oxobutanamide \[dyestuffintermediates.com\]](#)
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